

L-772405 as a selective 5-HT1D receptor agonist.

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Compound of Interest

Compound Name: L-772405
Cat. No.: B15616039

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L-772405: A Selective 5-HT1D Receptor Agonist

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **L-772405**, a potent and selective agonist for the 5-hydroxytryptamine 1D (5-HT1D) receptor. The information presented herein is intended for researchers, scientists, and professionals involved in drug development and neuroscience research. This document details the pharmacological properties of **L-772405**, including its binding affinity and functional activity, and provides detailed experimental protocols for its characterization.

Core Compound Data

L-772405 has been identified as a valuable tool for investigating the physiological and pathological roles of the 5-HT1D receptor due to its selectivity over other serotonin receptor subtypes.

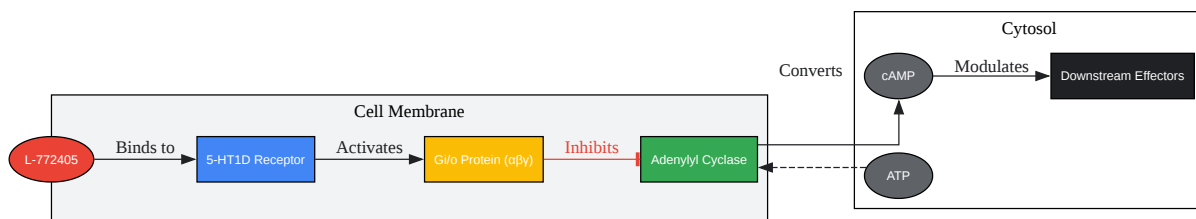
Quantitative Pharmacological Data

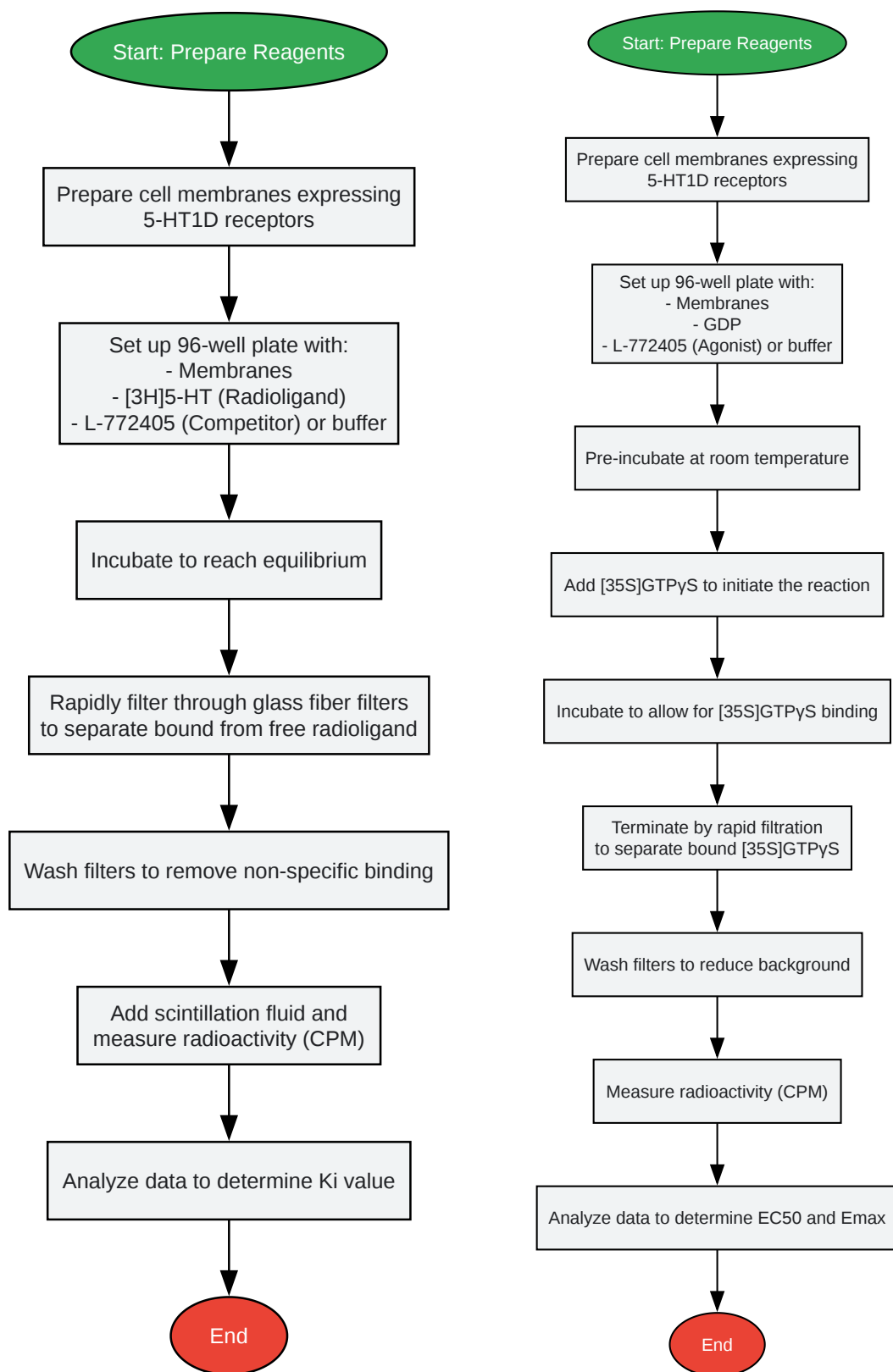
The following table summarizes the key quantitative data for **L-772405**, providing insights into its binding affinity and functional potency.

Parameter	Value	Species/System	Receptor/Transporter	Reference
Binding Affinity (K _i)	29 nM	Guinea Pig	5-HT _{1D} Receptor	[1]
318 nM	Guinea Pig	5-HT _{1B} Receptor	[1]	
>1000 nM	Rat	5-HT Transporter	[1]	
Functional Activity (IC ₅₀)	240 nM	Guinea Pig	Presynaptic 5-HT Autoreceptor (Potassium-induced 5-HT outflow)	[1]

Signaling Pathway and Experimental Workflows

The following diagrams illustrate the signaling pathway of the 5-HT_{1D} receptor and the general workflows for the key experimental procedures used to characterize **L-772405**.





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References

- 1. medchemexpress.com [medchemexpress.com]
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